Scale-up synthesis of 3-Chloro-6-methoxy-pyridazine 2-oxide

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Compound of Interest	
Compound Name:	*3-Chloro-6-methoxy-pyridazine 2-oxide*
CAS No.:	*14634-52-7*
Cat. No.:	*B1588631*

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An Application Guide to the Scalable Synthesis of **3-Chloro-6-methoxy-pyridazine 2-oxide**

Abstract

This technical document provides a comprehensive guide for the scale-up synthesis of **3-Chloro-6-methoxy-pyridazine 2-oxide**, a key heterocyclic building block in medicinal and agricultural chemistry.[1] The protocol details a robust and optimized two-step synthetic sequence commencing from the commercially available 3,6-dichloropyridazine. The core transformations involve a selective nucleophilic aromatic substitution (SNAr) to introduce the methoxy group, followed by a direct N-oxidation of the pyridazine core. This guide is designed for researchers, chemists, and process development professionals, offering in-depth procedural details, mechanistic insights, troubleshooting strategies, and critical safety protocols to ensure a successful and efficient scale-up.

Introduction and Strategic Overview

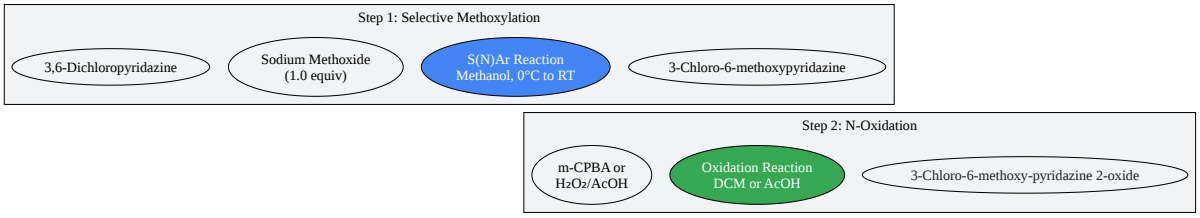
3-Chloro-6-methoxy-pyridazine 2-oxide is a valuable intermediate used in the synthesis of a variety of biologically active molecules.[1] Its unique electronic and structural features,

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conferred by the chloro, methoxy, and N-oxide functionalities, allow for diverse downstream chemical modifications. The synthetic strategy outlined herein is predicated on efficiency, scalability, and the use of readily accessible starting materials.[2][3]

The synthesis proceeds via two distinct stages:

- Selective Mono-methoxylation: 3,6-Dichloropyridazine undergoes a selective SNAr reaction with sodium methoxide to yield 3-Chloro-6-methoxypyridazine. Control of stoichiometry and temperature is paramount to prevent the formation of the di-substituted byproduct.[4]
- N-Oxidation: The resulting 3-Chloro-6-methoxypyridazine is oxidized using a suitable peroxy acid to afford the target N-oxide product. This transformation activates the pyridazine ring for further functionalization and modulates the compound's physicochemical properties.



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Caption: High-level workflow for the two-step synthesis.

Safety and Handling

Safe laboratory practice is paramount. All operations should be conducted in a well-ventilated chemical fume hood by personnel trained in handling hazardous materials.[5][6]

- Reagents:

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- 3,6-Dichloropyridazine: Solid, handle with care.
- Sodium Methoxide: Corrosive and moisture-sensitive. Reacts violently with water.
- Phosphorus Oxychloride ($POCl_3$): (Used in precursor synthesis) Highly corrosive and toxic. Reacts violently with water.[4][7]
- m-Chloroperoxybenzoic acid (m-CPBA): Strong oxidizing agent, potentially explosive when shocked or heated.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, a flame-resistant lab coat, and chemical-resistant gloves (e.g., nitrile).[8]
- Waste Disposal: Dispose of all chemical waste in accordance with local, state, and federal regulations. Quench reactive reagents carefully before disposal.

Detailed Scale-Up Protocols

Part A: Synthesis of 3-Chloro-6-methoxypyridazine

This protocol is designed for a ~150 g scale synthesis.

Materials & Equipment:

- 3,6-Dichloropyridazine (149 g, 1.0 mol)
- Sodium methoxide (54 g, 1.0 mol)
- Anhydrous Methanol (2 L)
- 5 L three-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel
- Ice-water bath
- Rotary evaporator

Procedure:

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- Setup: Assemble the 5 L reaction flask in a fume hood. Ensure all glassware is thoroughly dried to prevent hydrolysis.[4]
- Dissolution: Charge the flask with 3,6-dichloropyridazine (149 g) and 1 L of anhydrous methanol. Stir the mixture until the solid is fully dissolved.
- Cooling: Cool the solution to 0-5 °C using an ice-water bath.
- Nucleophile Preparation: In a separate flask, carefully dissolve sodium methoxide (54 g) in 1 L of anhydrous methanol. This solution should be prepared fresh.
- Controlled Addition: Transfer the sodium methoxide solution to the dropping funnel. Add the solution dropwise to the cooled 3,6-dichloropyridazine solution over a period of 2-3 hours. Crucially, maintain the internal reaction temperature below 10 °C during the addition.[4] This slow, cold addition is key to maximizing mono-substitution selectivity.[4]
- Reaction: After the addition is complete, allow the mixture to slowly warm to room temperature and stir for 12-16 hours.
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).[4] A suitable TLC mobile phase is a mixture of ethyl acetate and hexane.[4] The reaction is complete when the starting material is consumed.
- Work-up:
  - Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the bulk of the methanol.
  - Resuspend the resulting slurry in 2 L of water and extract with ethyl acetate or dichloromethane (3 x 750 mL).
  - Combine the organic layers, wash with brine (1 x 1 L), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo to yield the crude product.
- Purification:

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- Recrystallization: The crude product can be effectively purified by recrystallization from a suitable solvent system like ethanol/water or toluene to yield 3-Chloro-6-methoxypyridazine as a solid.[4]
- Column Chromatography: For higher purity, silica gel column chromatography can be employed using a gradient of ethyl acetate in hexane.[4]

Part B: Synthesis of 3-Chloro-6-methoxy-pyridazine 2-oxide

Materials & Equipment:

- 3-Chloro-6-methoxypyridazine (from Part A, e.g., 144.5 g, 1.0 mol)
- m-Chloroperoxybenzoic acid (m-CPBA, ~77%, 247 g, 1.1 mol)
- Dichloromethane (DCM) or Chloroform (3 L)
- Saturated sodium bicarbonate solution
- Saturated sodium thiosulfate solution
- 5 L reaction flask with mechanical stirrer and thermometer

Procedure:

- Dissolution: In the 5 L flask, dissolve the 3-Chloro-6-methoxypyridazine (144.5 g) in 3 L of DCM.
- Cooling: Cool the solution to 0-5 °C in an ice-water bath.
- Oxidant Addition: Add the m-CPBA in portions over 1 hour, ensuring the internal temperature does not exceed 10 °C. N-oxidation reactions can be exothermic.
- Reaction: Stir the reaction at room temperature for 18-24 hours. Protect the reaction from strong light, as pyridazine N-oxides can be photosensitive.[9][10][11]
- Monitoring: Monitor the reaction by TLC until the starting material is no longer visible.

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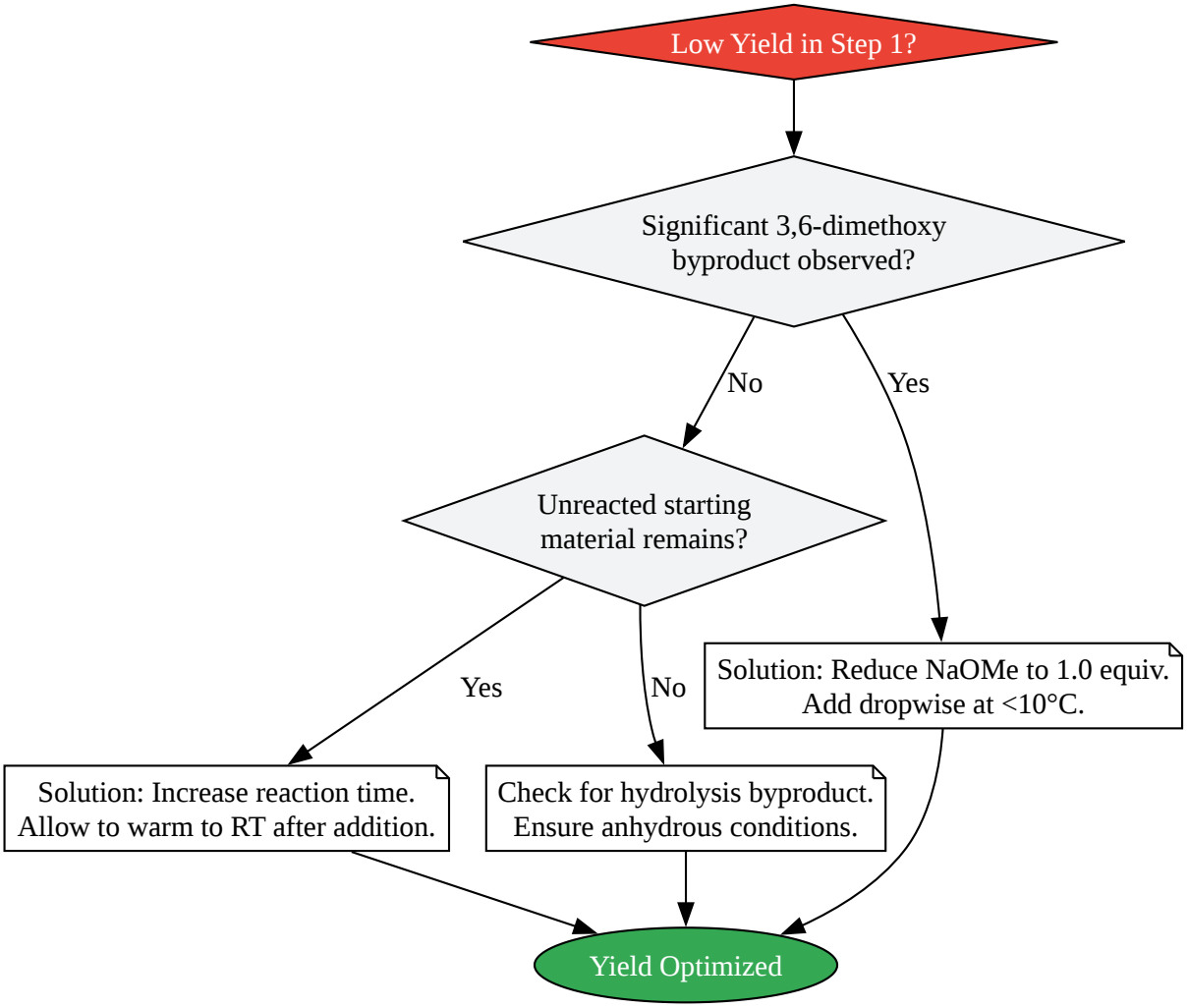
- Work-up:
  - Cool the reaction mixture back to 0 °C.
  - Carefully quench the excess m-CPBA by washing the organic layer with cold saturated sodium thiosulfate solution (2 x 1 L).
  - Wash with cold saturated sodium bicarbonate solution to remove m-chlorobenzoic acid (2 x 1 L).
  - Wash with brine (1 x 1 L), dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: The crude **3-Chloro-6-methoxy-pyridazine 2-oxide** can be purified by recrystallization from a suitable solvent like ethyl acetate or isopropanol to yield the final product.

Troubleshooting and Process Optimization

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Issue	Potential Cause(s)	Recommended Solution(s)
Low yield of 3-Chloro-6-methoxypyridazine	Incomplete reaction; formation of di-substituted byproduct (3,6-dimethoxypyridazine).[4]	Stoichiometry: Ensure no more than 1.0 equivalent of sodium methoxide is used.[4] Temperature: Maintain low temperature (0-10 °C) during nucleophile addition.[4] Monitoring: Stop the reaction once the starting material is consumed to prevent further substitution.[4]
Presence of 6-Chloro-pyridazin-3-ol impurity	Hydrolysis of the chloro-substituent due to the presence of water.[4]	Use anhydrous solvents and reagents. Ensure all glassware is oven or flame-dried before use.[4]
Incomplete N-oxidation	Insufficient oxidizing agent; low reaction temperature or short reaction time.	Use a slight excess of m-CPBA (1.1-1.2 equivalents). Allow the reaction to proceed for a sufficient duration, monitoring by TLC.
Product decomposition during N-oxidation work-up	Residual acid or oxidant.	Ensure thorough washing with sodium bicarbonate and sodium thiosulfate solutions to completely remove acidic byproducts and unreacted oxidant.

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Caption: Troubleshooting logic for the methoxylation step.

Analytical Characterization

The final product should be characterized to confirm its identity and purity.

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Property	Value
Molecular Formula	$C_5H_5ClN_2O_2$
Molecular Weight	160.56 g/mol [12]
Appearance	Off-white to light yellow solid
Purity (HPLC)	>98%[13]
^1H NMR	Consistent with the structure of 3-Chloro-6-methoxy-pyridazine 2-oxide.
Mass Spectrometry	$[M+H]^+$ = 161.0

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